

Introduction: A Proactive Approach to the Safety of a Novel Reagent

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Compound of Interest

Compound Name: *3-Bromo-6-iodo-2-nitrophenol*

Cat. No.: *B13434893*

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For researchers and drug development professionals, the introduction of novel chemical entities into a workflow necessitates a rigorous and proactive approach to safety. **3-Bromo-6-iodo-2-nitrophenol** (CAS No. 1823917-91-4) is a compound for which comprehensive, officially published safety data sheets (SDS) are not readily available^[1]. This guide, therefore, adopts a first-principles, risk-based assessment methodology. By dissecting the molecule into its core functional components—a nitrophenol ring, a bromine substituent, and an iodine substituent—we can infer potential hazards and establish robust safety protocols based on authoritative data for structurally analogous compounds. This document serves as a technical resource for ensuring the highest standards of safety when handling this and other poorly characterized chemical reagents.

Section 1: Compound Identification and Hazard Inference from Chemical Structure

Understanding the potential reactivity and toxicity of a molecule begins with an analysis of its structure. The hazards associated with **3-Bromo-6-iodo-2-nitrophenol** can be logically inferred from its constituent parts.

- **The Nitrophenol Core:** Nitrophenols are a class of compounds recognized for their biological activity and potential toxicity[2][3]. The nitro group (-NO₂) is an electron-withdrawing group that can increase the acidity of the phenolic hydroxyl (-OH) group. Many nitrophenols are classified as harmful if swallowed, and can cause skin and serious eye irritation[4][5][6]. Some are also known to be toxic to aquatic life[5]. The presence of the nitro group also introduces thermal instability; aromatic nitro compounds can be explosive, especially in the presence of a base[7].
- **Bromine and Iodine Substituents:** Halogenation of aromatic rings can significantly modify the toxicological profile of a compound. Both bromine and iodine add considerable mass to the molecule and can influence its absorption, distribution, metabolism, and excretion (ADME) profile. Halogenated compounds can be irritants and may pose environmental hazards[8]. Upon combustion, they can release toxic and corrosive hydrogen bromide and hydrogen iodide gases[9][10].

This composite structure suggests that **3-Bromo-6-iodo-2-nitrophenol** should be handled as a substance that is potentially toxic, an irritant to skin and eyes, environmentally hazardous, and possibly thermally sensitive.

Section 2: Physicochemical Properties and Stability Assessment

While exhaustive experimental data for **3-Bromo-6-iodo-2-nitrophenol** is sparse, we can summarize known information and predict key properties based on its analogs.

Property	Value / Inferred Characteristic	Source / Rationale
CAS Number	1823917-91-4	[1]
Molecular Formula	C ₆ H ₃ BrINO ₃	Derived from Structure
Molecular Weight	343.90 g/mol	[1]
Physical State	Likely a solid at room temperature.	Analogy with similar substituted phenols like 2-Bromo-6-nitrophenol (Crystalline Solid) and 3-Bromo-2-nitrophenol (Solid) [10].
Color	Likely yellow.	Nitrophenols are typically light yellow solids[2][10].
Solubility	Expected to have low water solubility but be soluble in organic solvents.	A common characteristic of halogenated aromatic compounds.
Stability	Stable under recommended storage conditions. May be light-sensitive.	Phenolic compounds can be sensitive to light[9].
Thermal Stability	Caution advised. Aromatic nitro compounds can decompose upon heating[7].	The presence of the nitro group is a key indicator for potential thermal instability.
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides.	Common incompatibilities for phenols and nitro-aromatics[7][9].

Section 3: Hazard Identification and Inferred GHS Classification

A specific Globally Harmonized System (GHS) classification for **3-Bromo-6-iodo-2-nitrophenol** is not established. However, based on data from analogous compounds, a

conservative classification is warranted.

Hazard Class	Inferred Classification	Rationale and Supporting Evidence from Analogs
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	m-Nitrophenol is classified as Harmful if swallowed (H302) [5].
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	2-Bromo-6-nitrophenol and other analogs are known to cause skin irritation (H315)[10] [11][12].
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	Numerous related compounds, including 2-Bromo-6-nitrophenol and 2,4,6-Tribromophenol, are classified as causing serious eye irritation (H319)[10][11].
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	This is a common classification for powdered chemicals that can be inhaled. 2-Bromo-5-nitrothiophene is classified as potentially causing respiratory irritation (H335)[11].

Inferred Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

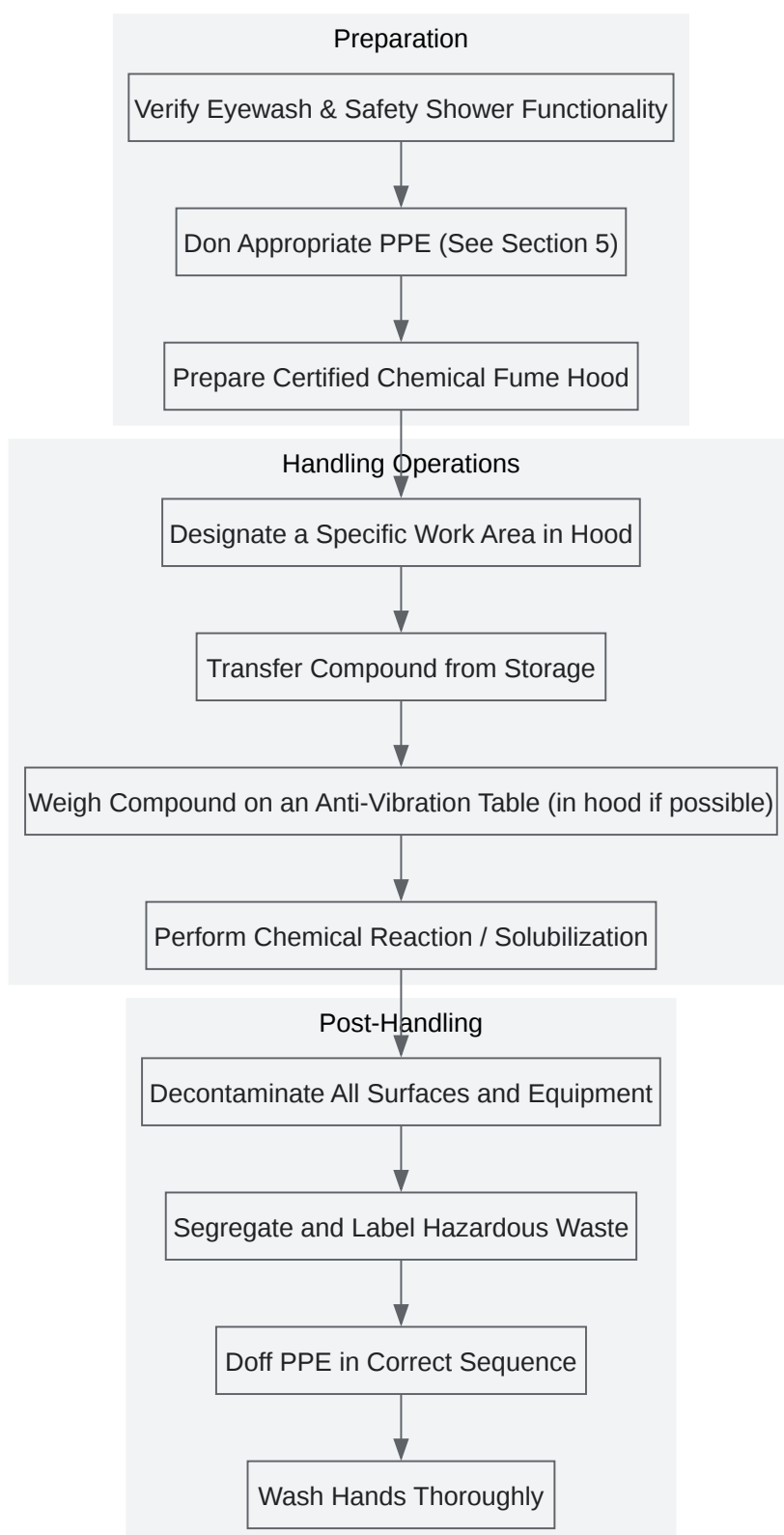
Inferred Signal Word:Warning

Section 4: Safe Handling and Engineering Controls

Given the inferred hazards, a multi-layered approach to risk mitigation is essential. The primary goal is to prevent any direct contact or aerosol inhalation.

Core Principle: As Low As Reasonably Practicable (ALARP) All exposure should be minimized. These protocols are designed to ensure that exposure levels are well below any potential limit of harm.

Workflow for Handling Solid **3-Bromo-6-iodo-2-nitrophenol**:



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Caption: Standard workflow for handling potent solid compounds.

Detailed Protocols:

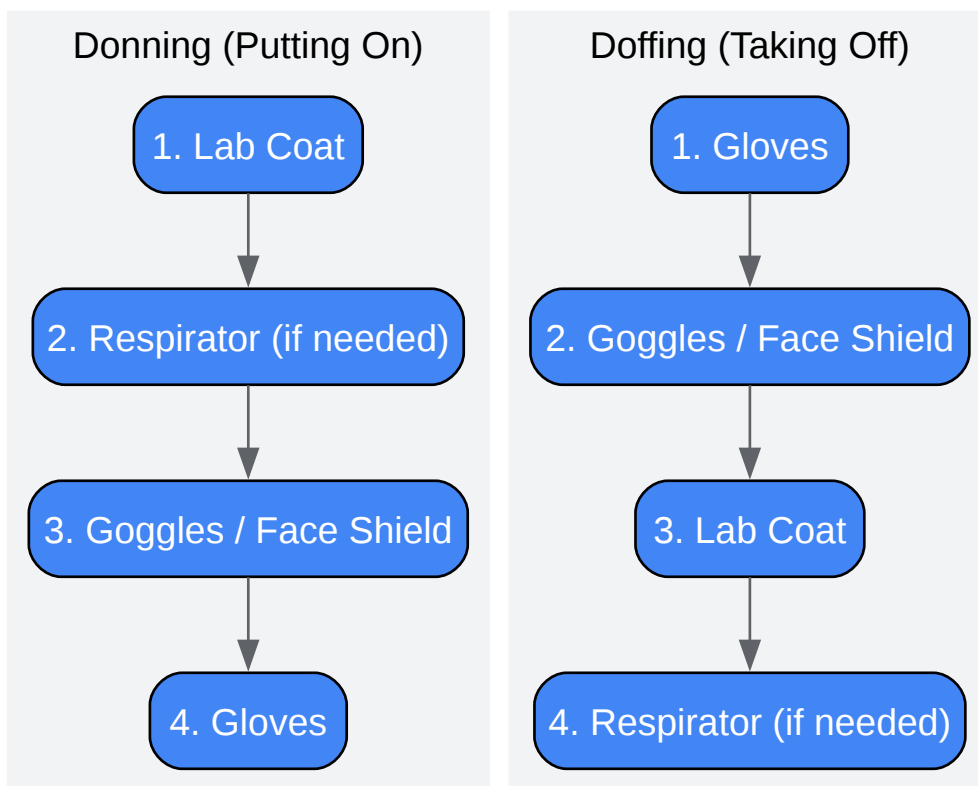
- **Ventilation:** All handling of **3-Bromo-6-iodo-2-nitrophenol** powder must be performed inside a certified chemical fume hood to prevent inhalation of dust particles[13]. Ensure the sash is at the lowest practical height.
- **Containment:** Use disposable bench covers to contain any minor spills. When weighing, use a weigh boat or creased paper to prevent contamination of the balance. If possible, perform weighing operations within the fume hood or a ventilated balance enclosure.
- **Aerosol Prevention:** Avoid actions that could generate dust, such as rapid scraping or pouring from a height. Add solids to solvents gently.
- **Hygiene Practices:** Do not eat, drink, or smoke in the laboratory[14]. Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn[4][15].

Section 5: Personal Protective Equipment (PPE)

PPE is the last line of defense and must be used consistently and correctly. The selection is based on the inferred risks of skin/eye irritation and potential toxicity.

- **Eye and Face Protection:** Wear chemical safety goggles that conform to EU standard EN166 or OSHA 29 CFR 1910.133 regulations[4][9]. A face shield should be worn over the goggles during procedures with a higher risk of splashing or dust generation[13].
- **Skin Protection:**
 - **Gloves:** Wear chemical-resistant gloves. Nitrile gloves are a common choice, but it is crucial to inspect them for tears before use and to change them immediately if contamination is suspected[14]. Use proper glove removal technique to avoid skin contact.
 - **Lab Coat:** A fully buttoned, long-sleeved lab coat is mandatory.
- **Respiratory Protection:** Under normal conditions of use within a functioning chemical fume hood, a respirator should not be necessary. However, if engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator with a particulate filter (e.g., N95 or P100) should be used[10][16].

PPE Donning and Doffing Sequence:



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Caption: The sequence is critical to prevent self-contamination.

Section 6: Emergency Procedures

Immediate and correct action during an emergency can significantly mitigate harm.

First-Aid Measures (Based on Analogs):

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention[9][16][17].
- Skin Contact: Immediately remove all contaminated clothing. Flush the affected skin with copious amounts of water for at least 15 minutes[5][16]. Seek medical attention if irritation develops or persists.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do[4][9]. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person[16][17]. Call a physician or poison control center immediately.

Spill Response Protocol:

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated (i.e., the fume hood is operational).
- Protect: Don appropriate PPE, including respiratory protection if the spill is large or outside of a fume hood.
- Contain & Clean: For a solid spill, gently cover with an inert absorbent material like sand or vermiculite. Carefully sweep or scoop the material into a suitable container for hazardous waste disposal[9][11]. Avoid creating dust. Decontaminate the spill area with an appropriate solvent and then soap and water.
- Dispose: Seal and label the container as hazardous waste for proper disposal[9][15].

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), water spray, or alcohol-resistant foam[9][16][17].
- Specific Hazards: Combustion may produce toxic and corrosive gases, including carbon oxides, nitrogen oxides, hydrogen bromide, and hydrogen iodide[9][10].
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous combustion products[9][16].

Section 7: Storage and Disposal

Proper storage and disposal are critical for long-term safety and environmental protection.

Storage Conditions:

- Keep the container tightly closed in a dry, cool, and well-ventilated place[4][11][17].
- Store away from incompatible materials such as strong oxidizing agents and bases[9][10].
- Consider protecting the material from direct sunlight, as phenols can be light-sensitive[9].

Disposal:

- Disposal of this chemical must be handled as hazardous waste.
- Dispose of contents and container to an approved waste disposal plant in accordance with all local, regional, and national regulations[4][9][15]. Do not allow the product to enter drains or waterways.

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